Verdoracine Solubility in Common Laboratory Solvents: A Technical Guide

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Compound of Interest

Compound Name:	*Verdoracine*
CAS No.:	*14974-92-6*
Cat. No.:	*B1172390*

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **Verdoracine**. Initially identified as a fragrance ingredient with a distinct green and earthy aroma, **Verdoracine**'s physicochemical properties are relevant for researchers exploring its potential in various applications.[1][2] This document outlines its known solubility in water and alcohol, provides a qualitative assessment of its expected solubility in other common laboratory solvents based on its chemical structure, and presents detailed experimental protocols for precise solubility determination.

Introduction to **Verdoracine**

Verdoracine, chemically known as 4-isopropyl-1-methyl-2-(prop-1-enyl)benzene or 2-propenyl-para-cymene, is a compound primarily utilized in the fragrance industry.[2][3] It is recognized for its green, carrot-like, and galbanum-related scent profile.[1][4] Its molecular formula is $C_{13}H_{18}$, with a molecular weight of approximately 174.28 g/mol .[2] While its primary application

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is in perfumery, understanding its solubility is crucial for any scientific investigation, including formulation, analytical method development, and assessment of biological activity.

Physicochemical Properties:

- Molecular Formula: $C_{13}H_{18}$
- Molecular Weight: 174.28 g/mol [2]
- Appearance: Colorless to pale yellow liquid[2]
- Boiling Point: 245-246 °C[2]
- LogP (o/w): ~4.4 - 5.17 (estimated)[2][4]

The high estimated octanol-water partition coefficient (LogP) indicates that **Verdoracine** is a highly non-polar, lipophilic compound.[2][4] This property is the primary determinant of its solubility profile.

Solubility Data

Quantitative solubility data for **Verdoracine** across a wide range of laboratory solvents is limited in publicly available literature. However, based on its chemical structure and physicochemical properties, a reliable profile can be established.

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Solvent	Chemical Formula	Polarity Index	Quantitative Solubility	Qualitative Solubility
Water	H_2O	9.0	~1.71 mg/L at 25°C (est.)[4]	Insoluble[4]
Ethanol	C_2H_5OH	4.3	Data not available	Soluble[4]
Dimethyl Sulfoxide (DMSO)	$(CH_3)_2SO$	7.2	Data not available	Expected to be Soluble
Methanol	CH_3OH	5.1	Data not available	Expected to be Soluble
Acetone	C_3H_6O	5.1	Data not available	Expected to be Soluble
Acetonitrile	CH_3CN	5.8	Data not available	Expected to be Soluble
Chloroform	$CHCl_3$	4.1	Data not available	Expected to be Soluble
Toluene	C_7H_8	2.4	Data not available	Expected to be Soluble
Hexane	C_6H_{14}	0.1	Data not available	Expected to be Soluble

Note: Qualitative solubility is inferred from the compound's high LogP value and non-polar, hydrocarbon-based structure.

Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data, standardized experimental methods are necessary. The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.[5]

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Shake-Flask Method for Thermodynamic Solubility

This method measures the equilibrium solubility of a compound in a specific solvent, representing the true saturation point.

Materials and Equipment:

- **Verdoracine** (analytical standard)
- Selected solvents (HPLC grade)
- Analytical balance
- Glass vials with screw caps (e.g., 4 mL or 20 mL)
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (0.22 µm, solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes

Procedure:

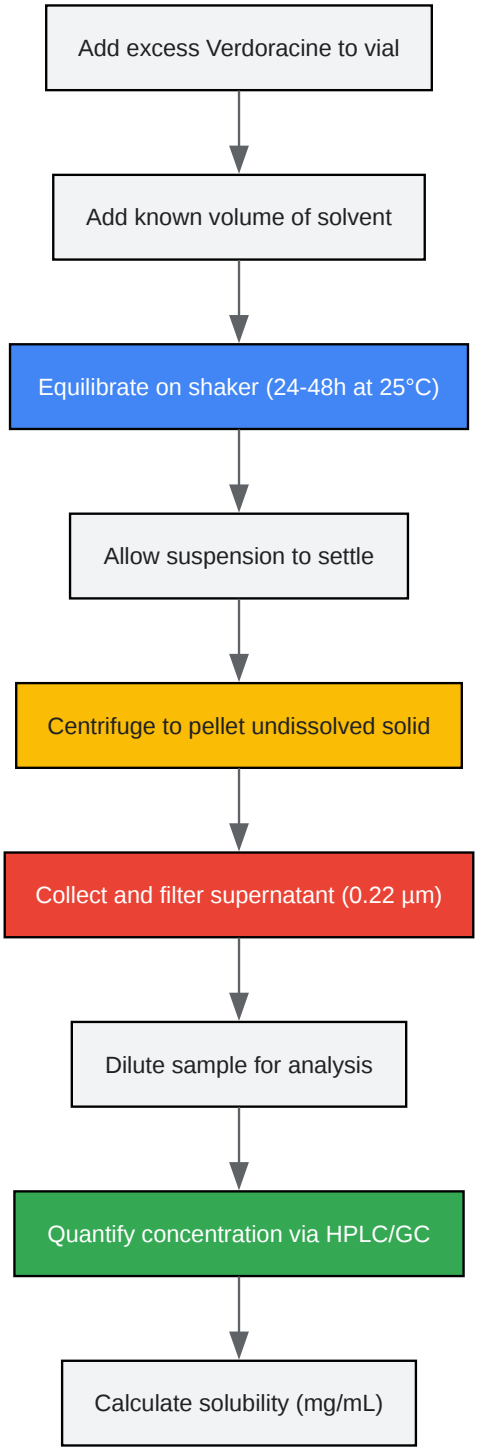
- Preparation: Add an excess amount of **Verdoracine** to a glass vial. The excess solid should be clearly visible.
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Tightly cap the vials and place them on an orbital shaker in a temperature-controlled environment (e.g., 25°C). Shake the vials for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After shaking, allow the vials to stand undisturbed for at least one hour to let the undissolved compound settle.

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- Centrifugation: Centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet any remaining suspended solid.
- Sample Collection: Carefully withdraw an aliquot of the supernatant, ensuring no solid material is disturbed.
- Filtration: Immediately filter the supernatant through a 0.22 µm syringe filter into a clean vial. This step removes any remaining microscopic particles.
- Dilution: Accurately dilute the filtered saturate solution with the same solvent to a concentration within the calibration range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of **Verdoracine**.
- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in mg/mL or µg/mL.

Diagram of Experimental Workflow

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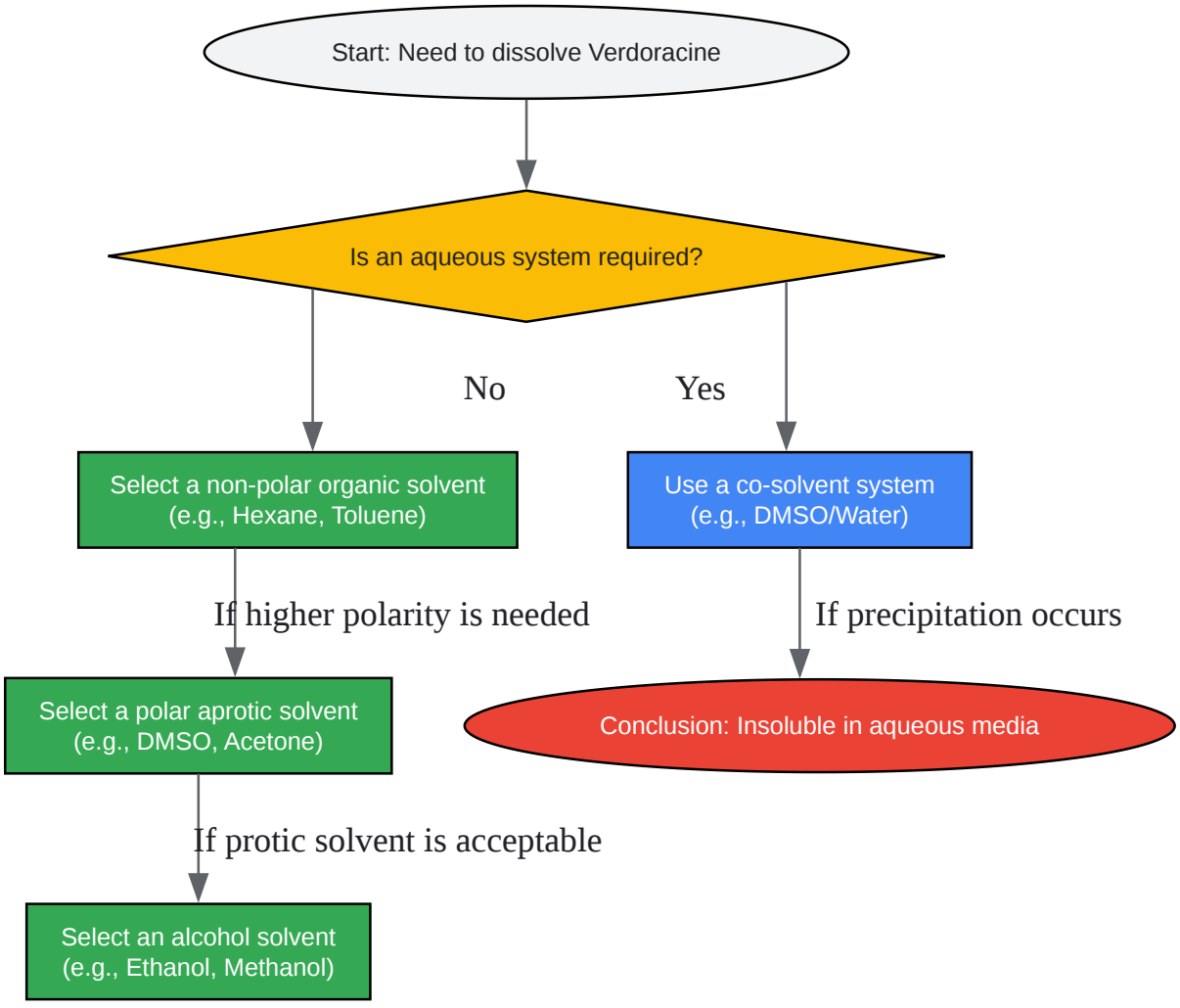
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Caption: Workflow for Thermodynamic Solubility Determination.

Logical Pathway for Solvent Selection

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For researchers, selecting an appropriate solvent system is a critical first step. The following diagram illustrates a logical decision-making process for handling **Verdoracine** in a laboratory setting.



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Caption: Decision pathway for **Verdoracine** solvent selection.

Conclusion

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Verdoracine is a non-polar, lipophilic compound with very low solubility in water and good solubility in less polar organic solvents like alcohols.[4] For applications requiring aqueous media, the use of co-solvents such as DMSO may be necessary, though care must be taken to avoid precipitation. For most laboratory applications involving synthesis, purification, or non-aqueous assays, solvents such as ethanol, acetone, hexane, or toluene are likely to be effective. The provided experimental protocol offers a robust framework for researchers to determine the precise quantitative solubility of **Verdoracine** in any solvent system relevant to their work.

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